

Application Notes and Protocols: The Use of CTPI-2 in Patient-Derived Organoids

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Compound of Interest

Compound Name: CTPI-2

Cat. No.: B1666463

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Introduction

Patient-derived organoids (PDOs) have emerged as a pivotal preclinical model, offering a three-dimensional, physiologically relevant platform that recapitulates the heterogeneity of a patient's tumor.[1][2][3] This technology allows for robust drug screening and personalized medicine approaches.[3][4][5] **CTPI-2** is a third-generation inhibitor of the mitochondrial citrate carrier SLC25A1.[6][7] By targeting a key node in cellular metabolism, **CTPI-2** presents a promising anti-cancer strategy, particularly against cancer stem cells (CSCs) which are often resistant to conventional therapies.[6][8][9] These application notes provide a comprehensive guide for the utilization of **CTPI-2** in PDO-based research, from initial drug sensitivity screening to downstream mechanistic analyses.

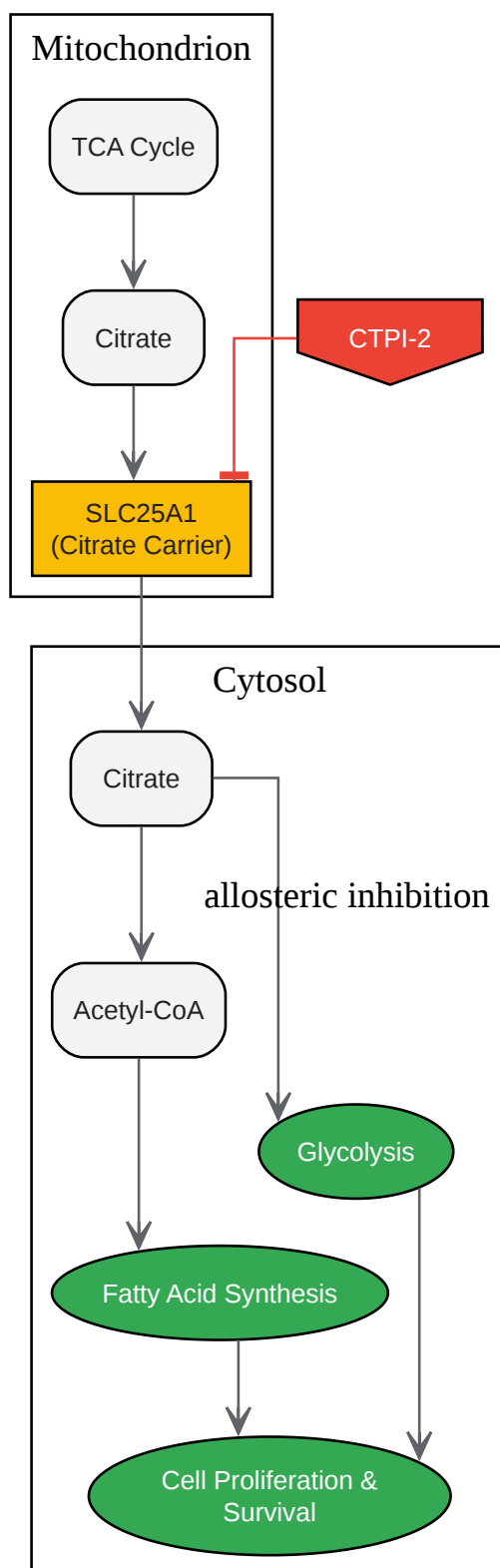
Mechanism of Action of CTPI-2

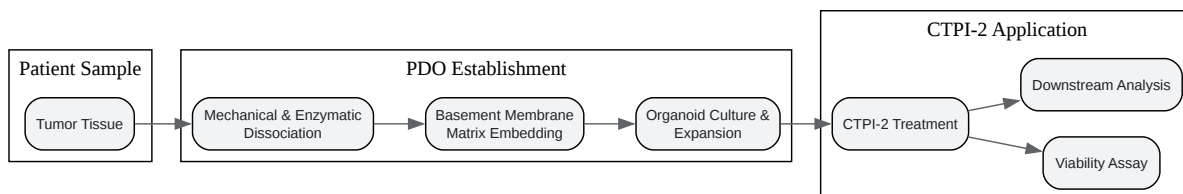
CTPI-2 exerts its anti-cancer effects by inhibiting the mitochondrial citrate carrier, SLC25A1, with a dissociation constant (KD) of 3.5 μM . [6][7][10] SLC25A1 is crucial for transporting citrate from the mitochondria to the cytosol, where it serves as a primary source of acetyl-CoA for fatty acid synthesis and a regulator of glycolysis. By blocking this transporter, **CTPI-2** disrupts key metabolic pathways essential for cancer cell proliferation and survival. Specifically, **CTPI-2** has been shown to:

- Inhibit Mitochondrial Respiration: It decreases the oxygen consumption rate (OCR) in tumor spheres.[9][11]
- Regulate Glycolysis: **CTPI-2** limits the metabolic plasticity of cancer cells.[6][7][8]
- Induce Synthetic Lethality: It can act synergistically with other chemotherapeutic agents like cisplatin.[11]

This metabolic targeting makes **CTPI-2** a compelling candidate for evaluation in PDOs, which are known to preserve the metabolic phenotypes of the original tumor.

Signaling Pathway of **CTPI-2**'s Metabolic Inhibition





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